

# A Comparative Guide to the Response Times of Optical Oxygen Sensors

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	Tris(4,7-diphenyl-1,10-phenanthroline)ruthenium(II) dichloride
Cat. No.:	B160089

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the ability to monitor oxygen levels in real-time is often critical. The response time of an optical oxygen sensor—its speed in detecting changes in oxygen concentration—is a key performance indicator that can significantly impact experimental outcomes. This guide provides an objective comparison of response times for various optical oxygen sensors, supported by a detailed experimental protocol for independent verification.

## Understanding Response Time: The t90 Value

The most common metric for sensor speed is the t90 response time. This value represents the time it takes for a sensor to reach 90% of its final reading after being subjected to a sudden ("step") change in oxygen concentration.<sup>[1][2][3]</sup> A lower t90 value signifies a faster and more responsive sensor, which is essential for tracking dynamic biological or chemical processes.

## Performance Comparison of Optical Oxygen Sensors

The following table summarizes the manufacturer-specified response times for a selection of optical oxygen sensors. It is important to note that performance can vary based on the measurement medium (gas or liquid) and the specific sensor configuration.

Manufacturer	Sensor Model / Type	Specified Response Time (t90)	Measurement Medium
PyroScience	FDO2-G2	< 2 seconds (t63)	Gas[4]
Fiber-Optic Minisensor (OXF50- UHS)	< 0.3 seconds	Not Specified	
2 mm Fiber (No Optical Isolation)	8 seconds	Gas[5]	
2 mm Fiber (No Optical Isolation)	30 seconds	Liquid[5]	
Hamilton	VisiFerm Series	< 30 seconds (for T98%)	Liquid (Air to N2)[6]
Medical Ventilator Sensors	< 12 seconds	Gas[7]	
SST Sensing	LuminOx Flow- Through (LOX-02-F)	< 10 seconds	Gas
Ocean Optics	NeoFox Probes	Varies by coating (seconds to minutes)	Gas & Liquid[8][9]
In-Situ	RDO® Sensor	15 seconds (T95, decreasing O2)	Liquid[10]
RDO® Sensor	35 seconds (T95, increasing O2)	Liquid[10]	

Note: Some manufacturers specify t63 or t95, which is the time to reach 63% or 95% of the final value, respectively.

## Experimental Protocol: Measuring Sensor Response Time

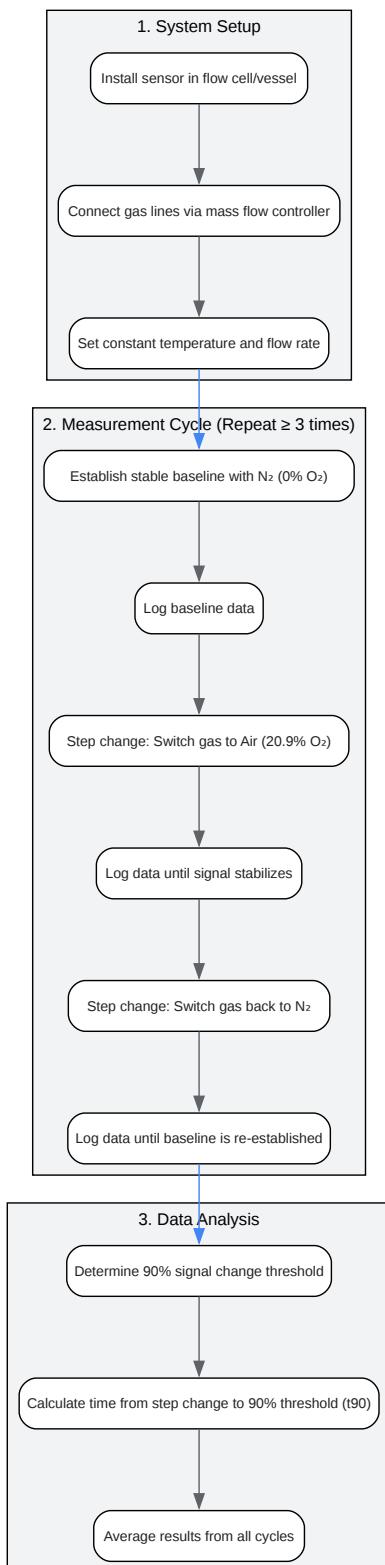
This generalized protocol allows for the standardized measurement of the t90 response time for optical oxygen sensors in both gas and liquid phases, based on principles from ISO and ASTM standards.[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Required Apparatus

- Optical oxygen sensor and its corresponding meter/readout device.
- Temperature-controlled flow-through cell or a sealed test chamber.
- Two-channel mass flow controller.
- Certified gas cylinders: Pure Nitrogen (N<sub>2</sub>) and Compressed Air (20.9% O<sub>2</sub>).
- For liquid phase: A sealed, stirred vessel with ports for the sensor and gas lines.
- Data acquisition software capable of high-frequency logging (e.g.,  $\geq 10$  Hz).
- Pt100 temperature probe for accurate temperature compensation.

## Experimental Workflow Diagram

## Workflow for t90 Response Time Measurement

[Click to download full resolution via product page](#)

Caption: Generalized workflow for determining sensor t90 response time.

## Step-by-Step Procedure

- System Assembly: Install the optical oxygen sensor into the flow-through cell (for gas) or the sealed vessel (for liquid). Connect the gas lines from the N<sub>2</sub> and air cylinders to the mass flow controller, with the outlet directed into the cell/vessel.
- Equilibration: Set the desired temperature and allow the entire system, including the sensor, to thermally equilibrate.
- Establish Baseline (0% O<sub>2</sub>): Begin flowing pure nitrogen at a fixed rate (e.g., 200 mL/min) through the system. Continue until the sensor provides a stable, minimum oxygen reading.
- Log Baseline: Start recording the sensor's output at a high frequency.
- Induce Step Change (0% → 20.9% O<sub>2</sub>): Using the mass flow controller, abruptly switch the gas source from 100% N<sub>2</sub> to 100% compressed air, maintaining the same total flow rate.
- Log Response: Continue logging the data until the sensor reading stabilizes at the new, higher oxygen level.
- Return to Baseline (20.9% → 0% O<sub>2</sub>): Abruptly switch the gas flow back to pure nitrogen.
- Log Recovery: Continue logging until the sensor reading returns to the initial stable baseline.
- Replicate: Repeat steps 3-8 for a minimum of three cycles to ensure the results are reproducible.

## Data Analysis and Calculation

- From the logged data, determine the average stable baseline reading (S\_initial) and the average stable final reading (S\_final) for each step change.
- Calculate the 90% response value (S\_90) using the formula:  $S_{90} = S_{initial} + 0.9 * (S_{final} - S_{initial})$
- Identify the time point (t\_step) when the gas was switched.

- Identify the time point ( $t_{90}$ ) at which the sensor's reading crosses the calculated  $S_{90}$  value.
- The response time is calculated as:  $t_{90} = t_{90} - t_{step}$ .
- Calculate the average  $t_{90}$  value from all replicate cycles for both the increasing and decreasing oxygen steps.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Step Response Time  $t_{90}$  | wenglor [wenglor.com]
- 2. tensensor.com [tensensor.com]
- 3. hamiltoncompany.com [hamiltoncompany.com]
- 4. FDO2-G2 - PyroScience GmbH [pyroscience.com]
- 5. FAQ: What are the response times for the oxygen sensors based on the 2 mm fiber? [presens.de]
- 6. hamiltoncompany.com [hamiltoncompany.com]
- 7. scribd.com [scribd.com]
- 8. oceanoptics.com [oceanoptics.com]
- 9. oceanoptics.com [oceanoptics.com]
- 10. in-situ.com [in-situ.com]
- 11. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 12. webstore.ansi.org [webstore.ansi.org]
- 13. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [A Comparative Guide to the Response Times of Optical Oxygen Sensors]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b160089#response-time-comparison-of-different-optical-oxygen-sensors>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)